

# The Impact of *ceh-19* Deletion on *C. elegans* Lifespan: A Technical Guide

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## Compound of Interest

Compound Name: *ceh-19 protein*

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This technical guide provides an in-depth analysis of the effects of deleting the *ceh-19* gene on the lifespan of the nematode *Caenorhabditis elegans*. The homeobox gene *ceh-19* is instrumental in the proper development and function of specific neurons within the pharynx, and its absence leads to a notable extension of the organism's lifespan. This document summarizes the key phenotypic outcomes, details the underlying molecular pathways, and provides comprehensive experimental protocols for the methodologies cited.

## Executive Summary

Deletion of the *ceh-19* gene in *C. elegans*, particularly the *tm452* allele, results in a significant increase in lifespan.<sup>[1][2][3]</sup> This longevity phenotype is associated with a collection of other physiological changes, including a reduced pharyngeal pumping rate, slower growth, and decreased progeny.<sup>[1][2][3]</sup> The extended lifespan is hypothesized to be a consequence of dietary restriction induced by the impaired pharyngeal function. The molecular mechanism involves a linear signaling pathway where the pharyngeal development master regulator, *pha-4*, positively regulates the expression of *ceh-19*.<sup>[1][2]</sup> In turn, *ceh-19* is required for the activation of the FMRFamide-like neuropeptide-encoding gene, *flp-2*, in the MC motorneurons.<sup>[1][2]</sup> Disruption of this pathway through *ceh-19* deletion leads to the observed phenotypes.

## Quantitative Data Summary

The following tables present the quantitative data on the effects of *ceh-19* deletion on *C. elegans* lifespan and related physiological parameters.

Table 1: Lifespan Analysis of *ceh-19(tm452)* Mutants

Strain	Genotype	Mean Lifespan (Days)	Maximum Lifespan (Days)	Percent Increase in Mean Lifespan vs. N2
N2 (Wild-Type)	Wild-Type	Data not available	Data not available	N/A
<i>ceh-19(tm452)</i>	Deletion	Data not available	Data not available	Data not available

Note: Specific quantitative data for mean and maximum lifespan from the primary literature were not available in the conducted search. The primary study by Feng et al. (2013) qualitatively reports that *ceh-19(tm452)* mutants "live longer than the wild type".

Table 2: Phenotypic Characterization of *ceh-19(tm452)* Mutants

Phenotype	N2 (Wild-Type)	<i>ceh-19(tm452)</i>
Pharyngeal Pumping Rate (pumps/min)	~200-300[4]	Moderately reduced[1][2][3]
Growth Rate	Normal	Slightly slower[1][2][3]
Brood Size	Normal	Reduced[1][2][3]

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway involving *ceh-19* and a typical experimental workflow for a *C. elegans* lifespan assay.

**Figure 1.** The *pha-4* -> *ceh-19* -> *flp-2* signaling pathway.

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## References

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